

# Technical Support Center: Oxaliplatin Stability in Solution

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## Compound of Interest

Compound Name: Oxaliplatin

Cat. No.: B1243201

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **oxaliplatin**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving and diluting **oxaliplatin**?

A1: For immediate use, **oxaliplatin** should be dissolved and diluted in 5% Dextrose Injection, USP.<sup>[1][2][3][4][5][6][7]</sup> The use of chloride-containing solutions, such as sodium chloride, is not recommended as it can lead to the rapid degradation of **oxaliplatin**.<sup>[1][3][8][9]</sup> Alkaline solutions are also incompatible.<sup>[1][3]</sup> For long-term storage of a stock solution, DMSO can be used to prepare a concentrated stock (e.g., 100mM) which should be stored at -20°C.<sup>[10]</sup> However, for biological studies, dissolving **oxaliplatin** in milliQ water and storing at -80°C for long-term use is also a suggested method.<sup>[10]</sup> When using a DMSO stock, the final concentration of DMSO in the cell culture medium should be kept below 0.1%.<sup>[10]</sup>

Q2: How stable is **oxaliplatin** in a 5% dextrose solution?

A2: **Oxaliplatin** diluted in 5% dextrose injection is chemically stable for extended periods. Studies have shown that at concentrations between 0.2 mg/mL and 1.3 mg/mL, **oxaliplatin** retains over 90% of its initial concentration for at least 14 to 30 days when stored at both refrigerated (2-8°C) and room temperatures (20-25°C), regardless of light exposure.[2][11][12][13] Some studies have indicated stability for even longer periods, up to 90 days, under these conditions.[9][12]

Q3: What factors can affect the stability of **oxaliplatin** in solution?

A3: The primary factors affecting **oxaliplatin** stability are the presence of chloride ions and the pH of the solution.[1][8][9][14] Chloride ions react with **oxaliplatin**, leading to the displacement of the oxalate ligand and the formation of less active or inactive platinum species.[8][14] Alkaline solutions are also incompatible with **oxaliplatin**. [1][3] Temperature and light appear to have a less significant effect on the stability of **oxaliplatin** when dissolved in 5% dextrose solution.[2][11][13]

Q4: What are the degradation products of **oxaliplatin** in the presence of chloride?

A4: In chloride-containing solutions, **oxaliplatin** degrades into a monochloro monooxalato intermediate complex,  $[\text{Pt}(\text{dach})\text{oxCl}]^-$ , and a final dichloro complex,  $\text{Pt}(\text{dach})\text{Cl}_2$ . [8][14] This degradation pathway involves the displacement of the oxalate group by chloride ions.

## Troubleshooting Guide

Issue: Precipitation or cloudiness is observed in the **oxaliplatin** solution.

- Possible Cause 1: Use of an incorrect solvent.
  - Solution: Ensure that only 5% Dextrose Injection, USP is used for reconstitution and dilution for immediate use.[1][3][5] Avoid all chloride-containing solutions like normal saline.[1][3][9]
- Possible Cause 2: Incompatibility with other drugs or solutions.
  - Solution: Do not mix **oxaliplatin** with other drugs or IV solutions in the same infusion bag. [1][3] Ensure the infusion line is flushed with 5% dextrose before and after administration of any other medication.[1][4]

- Possible Cause 3: Use of aluminum-containing equipment.
  - Solution: Do not use any needles, syringes, or IV sets that contain aluminum parts, as aluminum can cause degradation of platinum compounds.[1][4]

Issue: Reduced efficacy of **oxaliplatin** in an in vitro experiment.

- Possible Cause 1: Degradation of **oxaliplatin** in the culture medium.
  - Solution: If using a chloride-containing culture medium, the degradation of **oxaliplatin** is possible. While some degradation leads to the formation of the active cytotoxic drug form, prolonged incubation in chloride-rich environments can lead to further degradation.[14][15] It is advisable to prepare fresh **oxaliplatin** solutions in a compatible solvent like milliQ water or a buffered solution without chloride for in vitro assays and add it to the culture medium immediately before the experiment.[10]
- Possible Cause 2: Improper storage of stock solutions.
  - Solution: For long-term storage, concentrated stock solutions in DMSO should be kept at -20°C, and aqueous stocks in milliQ water at -80°C.[10] Avoid repeated freeze-thaw cycles.

## Data Presentation

Table 1: Stability of **Oxaliplatin** in 5% Dextrose Injection

Concentration (mg/mL)	Storage Temperature (°C)	Storage Conditions	Duration of Stability (≥90% initial concentration)	Reference(s)
0.7	3-7 and 20-24	Light-proof bag and continuous fluorescent light	At least 30 days	[2][13]
0.2 and 1.3	4 and 20	Protected from light and under normal fluorescent light	At least 14 days	[11][12]
0.1 and 1.2	2-8 and 20-25	With or without light protection	35 days (PO bags) and 84 days (PE bottles)	[9]
0.2 and 1.0	2-8 and 22	Light protected	28 days	[16]

 Table 2: Incompatible Solutions and Materials for **Oxaliplatin**

Incompatible Item	Reason for Incompatibility	Reference(s)
Chloride-containing solutions (e.g., NaCl)	Causes rapid degradation of oxaliplatin.[1][3][8][9]	[1][3][8][9]
Alkaline solutions (e.g., bicarbonate)	Incompatible with oxaliplatin.[1][3]	[1][3]
Aluminum-containing equipment	Causes degradation of platinum compounds.[1][4]	[1][4]

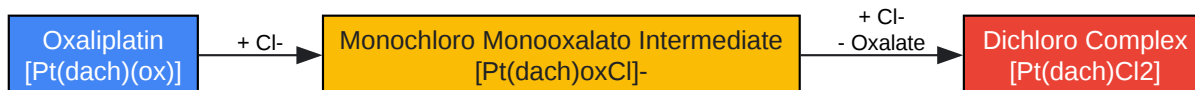
## Experimental Protocols

### Protocol 1: High-Performance Liquid Chromatography (HPLC) for **Oxaliplatin** Stability Testing

This protocol provides a general methodology for assessing the chemical stability of **oxaliplatin** in solution using HPLC.

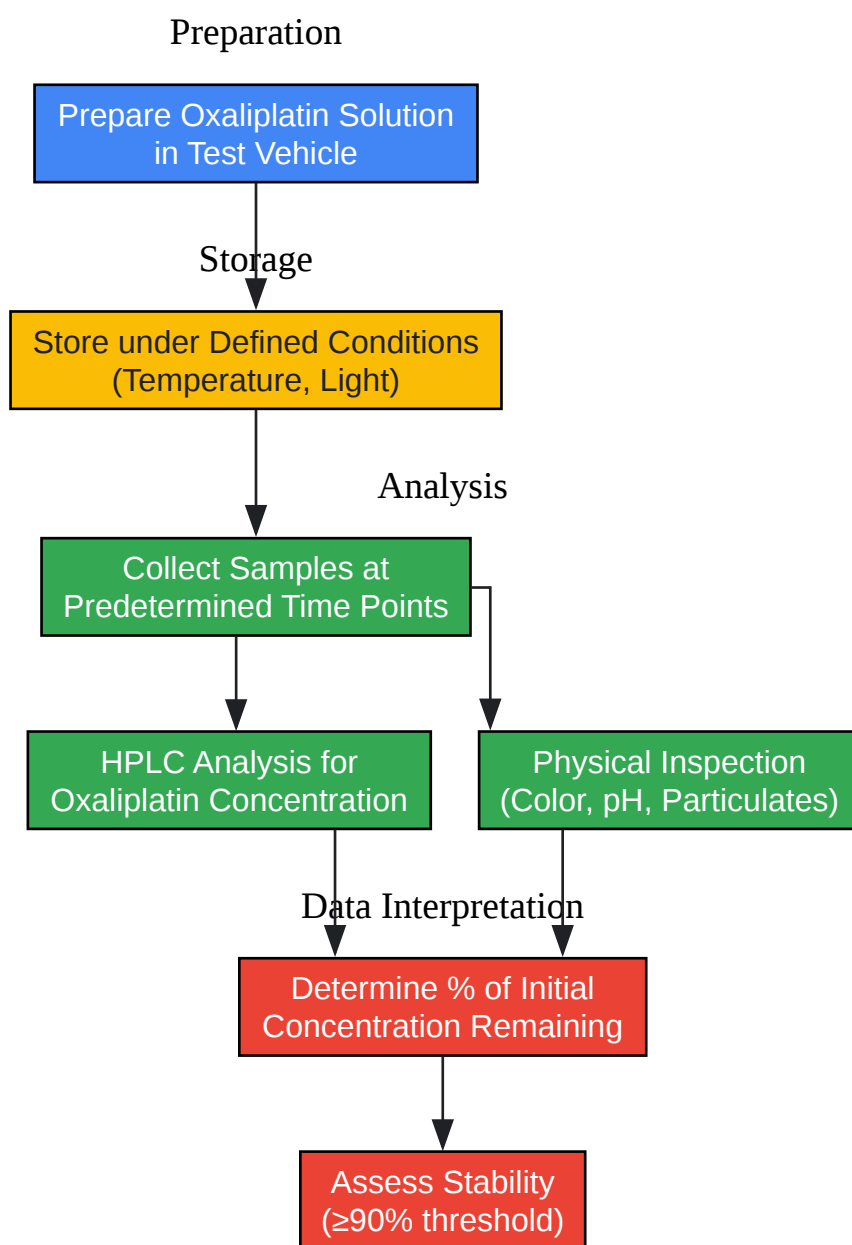
- Preparation of Solutions:
  - Prepare **oxaliplatin** solutions at the desired concentration (e.g., 0.2 mg/mL and 1.0 mg/mL) in the test vehicle (e.g., 5% dextrose injection).[\[9\]](#)[\[11\]](#)[\[16\]](#)
  - Store the solutions under the specified conditions (e.g., refrigerated at 2-8°C, room temperature at 20-25°C, with and without light protection).[\[2\]](#)[\[9\]](#)[\[11\]](#)[\[16\]](#)
- Sample Collection:
  - Withdraw samples from the prepared solutions at predetermined time points (e.g., 0, 24, 48, 72 hours, and then weekly).[\[11\]](#)
- HPLC Analysis:
  - Use a validated stability-indicating HPLC method. The specifics of the column, mobile phase, and detector wavelength will vary, but a common approach is reverse-phase chromatography with UV detection.[\[2\]](#)[\[9\]](#)[\[11\]](#)[\[16\]](#)
  - For example, a Hypercarb S column with a mobile phase of 40% methanol in 0.05 M ammonia has been used to separate **oxaliplatin** and its degradation products.[\[14\]](#)
- Data Analysis:
  - Quantify the concentration of **oxaliplatin** in each sample by comparing the peak area to a standard curve.
  - Chemical stability is typically defined as retaining at least 90% of the initial concentration.  
[\[2\]](#)[\[9\]](#)
- Physical Inspection:
  - Visually inspect the samples at each time point for any changes in color, clarity, or for the presence of particulate matter.[\[2\]](#)[\[11\]](#)
  - Measure the pH of the solutions to monitor for any significant changes.[\[2\]](#)[\[11\]](#)

## Visualizations



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Caption: Degradation pathway of **oxaliplatin** in the presence of chloride ions.



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Caption: Experimental workflow for assessing the stability of **oxaliplatin** solutions.

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## References

- [1. Oxaliplatin | CHEO ED Outreach \[outreach.cheo.on.ca\]](#)
- [2. Stability of oxaliplatin in infusion bags containing 5% dextrose injection - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. ndi.fda.moph.go.th \[ndi.fda.moph.go.th\]](#)
- [4. globalrph.com \[globalrph.com\]](#)
- [5. fresenius-kabi.com \[fresenius-kabi.com\]](#)
- [6. assets.hpra.ie \[assets.hpra.ie\]](#)
- [7. medicines.org.uk \[medicines.org.uk\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Physicochemical stability of Oxaliplatin Accord 5 mg/mL in punctured original vials and after dilution with 5% glucose solution in polyethylene bottles and polyolefine bags - GaBIJ \[gabi-journal.net\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Physicochemical stability of oxaliplatin in 5% dextrose injection stored in polyvinyl chloride, polyethylene, and polypropylene infusion bags - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. academic.oup.com \[academic.oup.com\]](#)
- [14. Oxaliplatin degradation in the presence of chloride: identification and cytotoxicity of the monochloro monooxalato complex - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)

- [16. gerpac.eu \[gerpac.eu\]](https://www.gerpac.eu)
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